

Application Notes and Protocols: Measuring MYPT1 Phosphorylation Following HTH-01-015 Treatment

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Compound of Interest

Compound Name: *Hth-01-015*

Cat. No.: *B15620419*

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Introduction

Myosin phosphatase target subunit 1 (MYPT1) is a key regulatory subunit of myosin light chain phosphatase (MLCP), playing a crucial role in smooth muscle relaxation and other cellular processes such as cell adhesion and migration. The activity of MLCP is modulated by the phosphorylation state of MYPT1. One of the kinases responsible for the phosphorylation of MYPT1 is the NUA family SNF1-like kinase 1 (NUAK1), which is, in turn, activated by the tumor suppressor kinase LKB1.[1][2][3] NUAK1 specifically phosphorylates MYPT1 at Serine 445 (Ser445), leading to the inhibition of MLCP activity.[4][5][6]

HTH-01-015 is a potent and selective small-molecule inhibitor of NUAK1.[4][6] By inhibiting NUAK1, **HTH-01-015** is expected to decrease the phosphorylation of MYPT1 at Ser445, thereby increasing MLCP activity.[4][7] This makes **HTH-01-015** a valuable tool for studying the physiological roles of the LKB1-NUAK1-MYPT1 signaling pathway and for investigating its therapeutic potential.

These application notes provide detailed protocols for measuring the change in MYPT1 phosphorylation at Ser445 in response to **HTH-01-015** treatment using Western blotting, a widely accepted and robust method for such analyses.

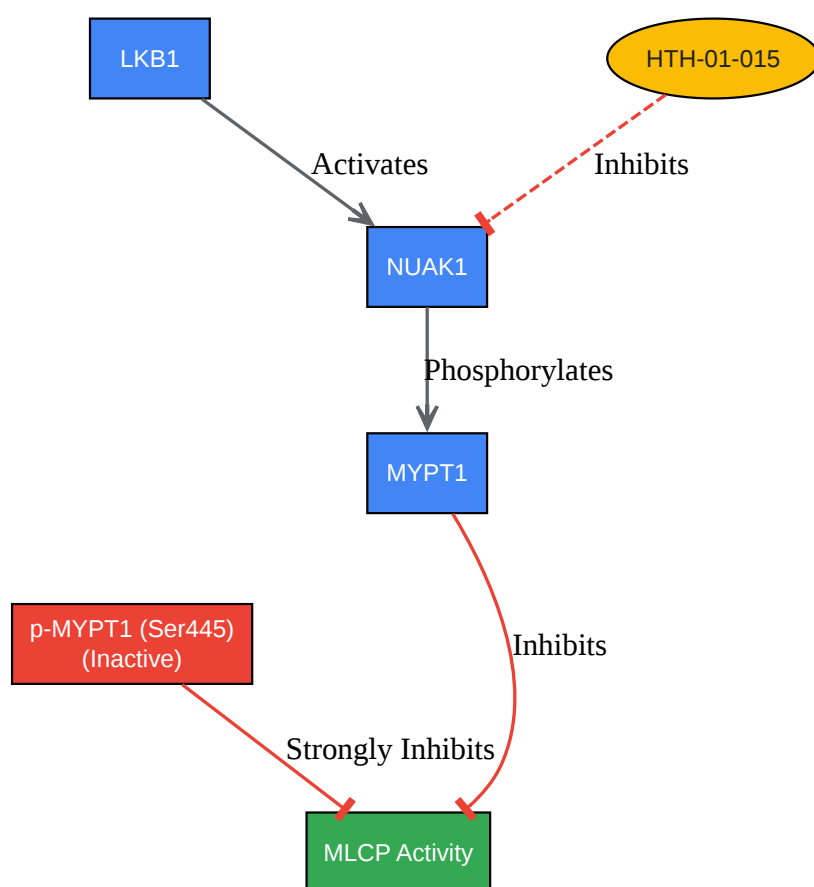
Data Presentation

The following table summarizes the expected quantitative effect of **HTH-01-015** treatment on MYPT1 phosphorylation at Serine 445, based on published data. This data can be used as a reference for expected outcomes when performing the protocols described below.

Treatment	Cell/Tissue Type	Concentration	Incubation Time	Change in Phospho-MYPT1 (Ser445)	Reference
HTH-01-015	Human Prostate Tissue	500 nM	30 minutes	72% decrease	[7]
HTH-01-015	HEK-293 Cells	10 μ M	16 hours	Partial inhibition	[4]

Signaling Pathway and Experimental Workflow

To visually represent the underlying biological mechanism and the experimental procedure, the following diagrams are provided.



Cell Culture & Treatment

Protein Extraction

Western Blot

Data Analysis



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